

Preparing ZK118182 Isopropyl Ester Solutions for Ophthalmic and Cellular Research

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Compound of Interest

Compound Name: ZK118182 Isopropyl ester

Cat. No.: B611950

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the preparation and use of **ZK118182 Isopropyl ester**, a potent prostaglandin DP1 receptor agonist, in research settings. These guidelines are intended for researchers, scientists, and professionals involved in drug development, particularly in the fields of ophthalmology and cell biology.

Introduction

ZK118182 Isopropyl ester is the prodrug form of ZK118182, a selective and potent agonist for the prostaglandin D2 (PGD2) receptor, specifically the DP1 subtype.^[1] The isopropyl ester formulation enhances its lipophilicity, facilitating improved corneal absorption for ophthalmic applications.^[1] Upon administration, it is hydrolyzed by endogenous esterases to the active acid form, ZK118182. Its primary research application is in the field of glaucoma, where it has been shown to significantly reduce intraocular pressure (IOP).^[1]

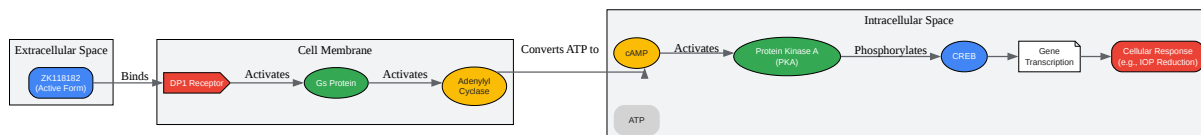
Physicochemical and Pharmacological Properties

A summary of the key properties of **ZK118182 Isopropyl ester** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₃₇ ClO ₅	[1]
Molecular Weight	429.0 g/mol	[1]
CAS Number	154927-31-8	[1]
Appearance	Solution in methyl acetate	[1]
Solubility	DMF: 3 mg/mL DMSO: 2 mg/mL Ethanol: 12.5 mg/mL Ethanol:PBS (pH 7.2) (1:10): 0.1 mg/mL	[1]
Mechanism of Action	Potent DP1 receptor agonist	[1]
EC ₅₀	16.5 nM (for the active acid)	[1]
K _i	74 nM (for the active acid)	[1]
In Vivo Efficacy	0.03 µg dose lowered monkey IOP by 46% and rabbit IOP by 20% two hours after dosing	[1]

Mechanism of Action: DP1 Receptor Signaling Pathway

ZK118182 acts as an agonist at the prostaglandin DP1 receptor, a G-protein coupled receptor (GPCR). Activation of the DP1 receptor initiates a signaling cascade that is crucial for its therapeutic effects.



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DP1 Receptor Signaling Pathway

Experimental Protocols

The following protocols provide detailed methodologies for preparing **ZK118182 Isopropyl ester** solutions for common research applications.

Preparation of Stock Solutions for In Vitro Studies

This protocol describes the preparation of a high-concentration stock solution for use in cell-based assays.

Materials:

- **ZK118182 Isopropyl ester**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Determine the required stock concentration. A common stock concentration is 10 mM.

- Calculate the required mass of **ZK118182 Isopropyl ester**.
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of a 10 mM stock: $1 \text{ mL} \times 10 \text{ mmol/L} \times 429.0 \text{ g/mol} = 4.29 \text{ mg}$
- Weigh the **ZK118182 Isopropyl ester** accurately in a sterile microcentrifuge tube.
- Add the appropriate volume of solvent (DMSO or Ethanol) to the tube.
- Vortex thoroughly until the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C for long-term stability.

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the stock solution to final working concentrations for treating cells in culture.

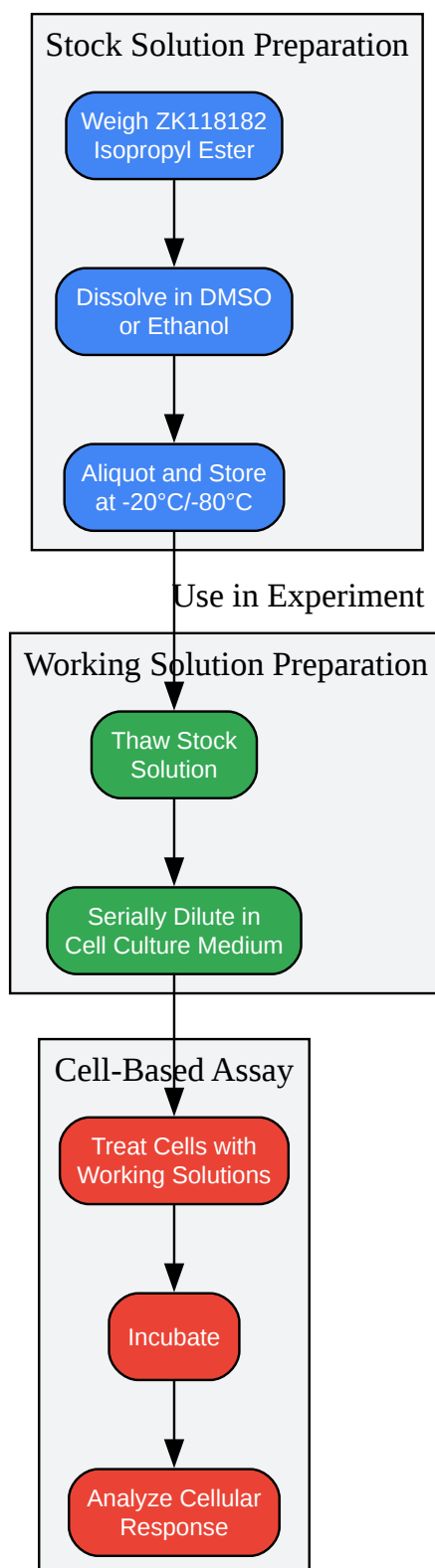
Materials:

- 10 mM **ZK118182 Isopropyl ester** stock solution (from Protocol 4.1)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or conical tubes

Procedure:

- Thaw an aliquot of the 10 mM stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.

- Important: The final concentration of the solvent (e.g., DMSO) in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare a vehicle control containing the same final concentration of the solvent (e.g., 0.1% DMSO) in the cell culture medium.
- Add the working solutions or vehicle control to your cell cultures and proceed with your experimental assay.



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In Vitro Experimental Workflow

Preparation of Topical Ophthalmic Formulation for In Vivo Studies

This protocol provides a general guideline for preparing a simple topical formulation for animal studies, based on practices for other prostaglandin analogs. Note: This is a basic formulation and may require optimization for specific animal models and study objectives.

Materials:

- **ZK118182 Isopropyl ester**
- Sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Ethanol
- Sterile, amber dropper bottles

Procedure:

- Prepare a stock solution of **ZK118182 Isopropyl ester** in Ethanol. For example, a 1 mg/mL stock solution.
- Prepare the final formulation. Based on the solubility data, a 1:10 dilution of an ethanol stock into PBS is a reasonable starting point.
 - To prepare a 0.1 mg/mL (100 µg/mL) solution, dilute the 1 mg/mL ethanol stock 1:10 in sterile PBS (pH 7.2).
 - This will result in a final ethanol concentration of 10%.
- Ensure the final solution is clear and free of precipitates. If precipitation occurs, further optimization of the vehicle may be necessary.
- Transfer the final formulation to a sterile, amber dropper bottle.
- Store the formulation protected from light, and prepare fresh as needed to ensure stability.
- Administer the formulation as a single drop to the ocular surface of the experimental animal.

Conclusion

These application notes and protocols provide a comprehensive guide for the preparation and use of **ZK118182 Isopropyl ester** in a research setting. Adherence to these guidelines will help ensure the consistency and reproducibility of experimental results. Researchers should always consult relevant safety data sheets and institutional guidelines when handling chemical reagents.

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References

- 1. caymanchem.com [caymanchem.com]
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